

Essential Safety and Operational Guide for Handling Tri-sec-butylborane

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Compound of Interest

Compound Name: Tri-sec-butylborane

Cat. No.: B073942

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This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **Tri-sec-butylborane**. Adherence to these procedures is critical due to the chemical's hazardous properties.

Tri-sec-butylborane is a highly reactive and pyrophoric organoborane compound, meaning it can ignite spontaneously upon contact with air.^[1] It is also highly sensitive to moisture, reacting violently with water to produce flammable hydrogen gas, which can lead to fire or an explosion.^[1] Due to these properties, it must be handled with extreme caution by trained personnel using specialized techniques.^[1]

Hazard Summary

Tri-sec-butylborane presents multiple significant hazards:

- **Pyrophoric Liquid:** Spontaneously ignites if exposed to air.^[2]
- **Water Reactive:** Reacts violently with water and moisture.^[1]
- **Corrosive:** Causes severe skin burns and eye damage.^{[2][3]}
- **Respiratory Irritant:** May cause respiratory irritation.^{[3][4]}
- **Suspected Carcinogen:** Suspected of causing cancer.^{[3][4]}

- Flammable: Highly flammable liquid and vapor.[3][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tri-sec-butylborane**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use.[3]	To protect against skin corrosion and chemical burns.
Eye & Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should also be used.[3]	To protect against splashes and chemical burns to the eyes and face.
Skin & Body Protection	Fire/flamm resistant and impervious clothing. A lab coat should be worn over personal clothing.[3]	To protect against fire, chemical splashes, and skin contact.
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[3]	To protect against inhalation of vapors that can cause respiratory irritation.

Safe Handling and Storage Protocol

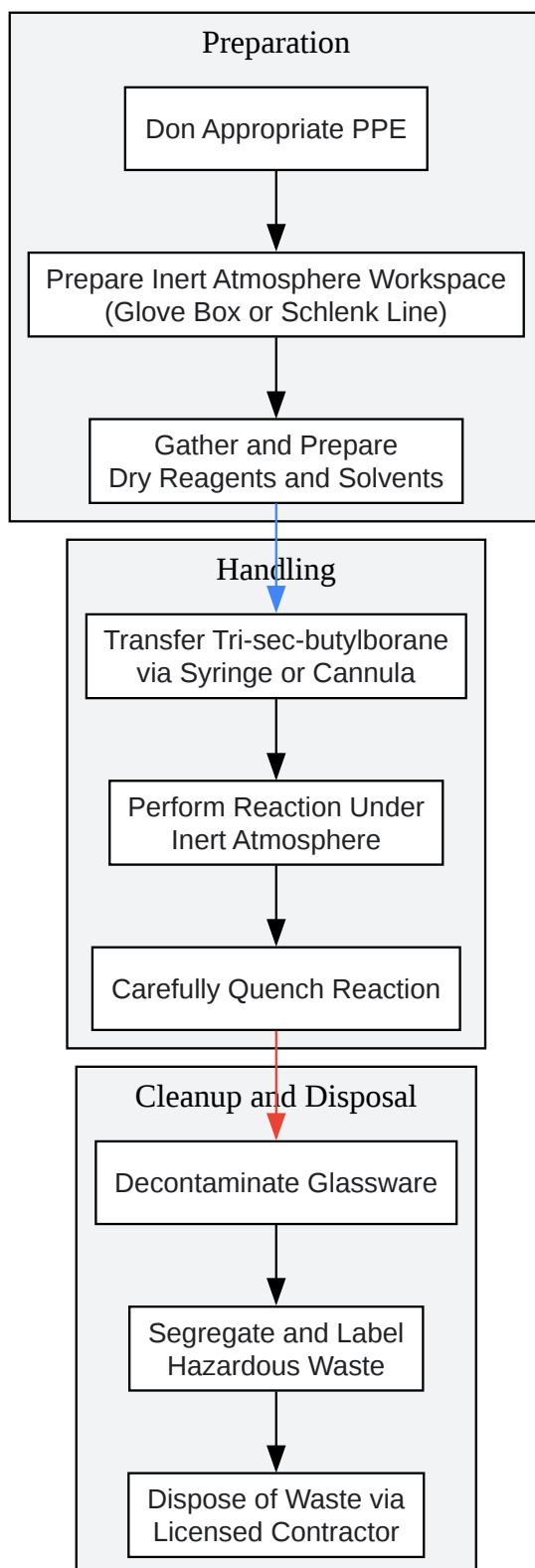
Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Store under an inert atmosphere, such as nitrogen or argon.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][5]
- Store separately from incompatible materials, including water, acids, and oxidizing agents.[1]

Handling:

- All manipulations must be carried out under an inert atmosphere using air-free techniques such as a glove box or a Schlenk line.[\[1\]](#)
- Ensure adequate ventilation in the handling area.[\[3\]](#)
- Use non-sparking tools and equipment to prevent ignition.[\[3\]](#)
- Ground all equipment to prevent static electricity discharge.[\[6\]](#)
- Never work alone when handling this substance.

Experimental Workflow



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Caption: Workflow for the safe handling of **Tri-sec-butylborane**.

Spill and Emergency Procedures

Emergency Scenario	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [3]
Eye Contact	Immediately rinse eyes cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [3]
Spill	Evacuate the area. Remove all ignition sources. Ventilate the area. Contain the spill with inert absorbent material (e.g., sand, earth). Collect and place in a suitable, closed container for disposal. Do not use combustible materials, such as sawdust. [3] [7]
Fire	Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Do not use water. Firefighters should wear self-contained breathing apparatus. [3]

Disposal Plan

- Waste Product: The material must be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[3\]](#) Do not discharge to sewer

systems.[3]

- Contaminated Packaging: Containers should be triply rinsed (or equivalent) and can then be offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[3] Combustible packaging materials may be incinerated under controlled conditions.[3]
- Labeling: All waste containers must be clearly labeled with the contents and associated hazards.

By strictly following these guidelines, you can minimize the risks associated with handling **Tri-sec-butylborane** and ensure a safe laboratory environment. Always consult the Safety Data Sheet (SDS) for the most current and comprehensive information before use.[3][5][8]

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